

# 5-Methoxy-2-tetralone molecular weight and formula

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## Compound of Interest

Compound Name: 5-Methoxy-2-tetralone

Cat. No.: B030793

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## An In-depth Technical Guide on 5-Methoxy-2-tetralone

This technical guide provides essential physicochemical properties of **5-Methoxy-2-tetralone**, a compound of interest for researchers, scientists, and drug development professionals. The information is presented to facilitate easy reference and integration into research and development workflows.

## Physicochemical Data

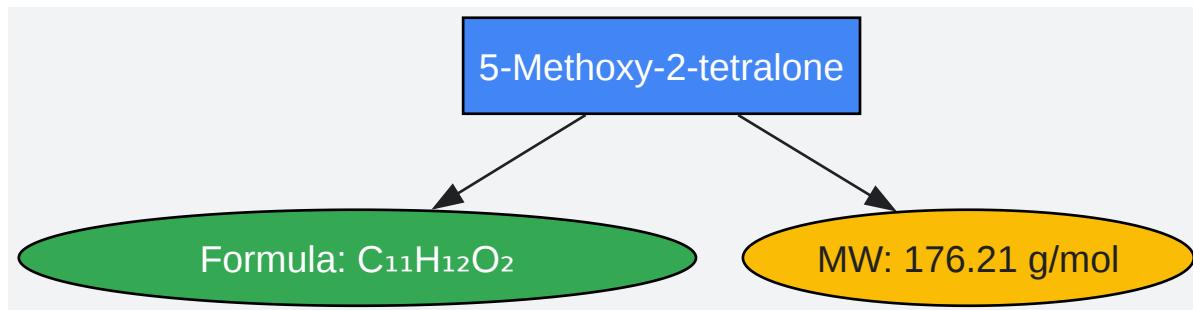
The fundamental molecular properties of **5-Methoxy-2-tetralone** are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and chemical synthesis.

Parameter	Value
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	176.21 g/mol <a href="#">[2]</a>
Synonyms	5-Methoxy-3,4-dihydronaphthalen-2(1H)-one, 3,4-Dihydro-5-methoxy-2(1H)-naphthalenone <a href="#">[1]</a> <a href="#">[3]</a>

Note: Minor variations in molecular weight (176.22 g/mol) have also been reported.[\[1\]](#)[\[4\]](#)

## Chemical Information Overview

The following diagram provides a high-level summary of the key identifiers for **5-Methoxy-2-tetralone**.



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Figure 1: Key chemical properties of **5-Methoxy-2-tetralone**.

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## References

- 1. 5-methoxy-2-tetralone | 32940-15-1 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 2. 5-Methoxy-2-tetralone | C11H12O2 | CID 259194 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5-Methoxy-2-tetralone | SIELC Technologies [sielc.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
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